

A Comprehensive Guide for Process Chemistry and Pharmaceutical Development

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Compound of Interest

Compound Name: *Methyl 4-acetamido-5-iodo-2-methoxybenzoate*

CAS No.: 201214-53-1

Cat. No.: B1599967

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Abstract

This application note provides a detailed, robust, and scalable two-step protocol for the synthesis of **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**, a key intermediate in pharmaceutical research and development. The narrative emphasizes the underlying chemical principles, critical safety considerations for large-scale production, and practical, field-proven methodologies. The synthesis begins with the acetylation of Methyl 4-amino-2-hydroxybenzoate, followed by methylation to produce the key precursor, Methyl 4-acetamido-2-methoxybenzoate. The final step involves a regioselective electrophilic iodination. This guide is intended for researchers, chemists, and drug development professionals seeking a reliable and well-documented synthetic route.

Introduction and Strategic Overview

Methyl 4-acetamido-5-iodo-2-methoxybenzoate (CAS No: 201214-53-1) is a valuable substituted benzoic acid derivative.^{[1][2][3]} Its structure makes it an important building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic

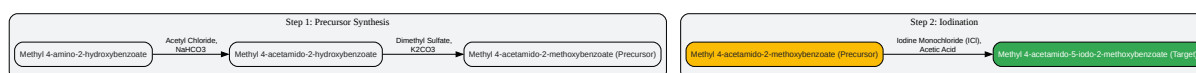
agents. For instance, related structures are intermediates for antipsychotic drugs like Amisulpride.[4] A reliable, safe, and scalable synthesis is therefore critical for advancing drug discovery programs.

The synthetic strategy outlined herein is a two-part process designed for efficiency and high purity:

- Preparation of the Precursor: Synthesis of Methyl 4-acetamido-2-methoxybenzoate (CAS No: 4093-29-2).[5][6] This intermediate is formed from readily available starting materials.
- Regioselective Iodination: Introduction of an iodine atom at the C5 position of the benzene ring via electrophilic aromatic substitution.

This approach is predicated on the strong activating and ortho-, para-directing effects of the acetamido and methoxy functional groups, which facilitates a highly regioselective iodination.

Overall Synthetic Scheme



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Caption: Overall two-step synthetic pathway.

Part I: Synthesis of Precursor, Methyl 4-acetamido-2-methoxybenzoate

This initial phase focuses on constructing the direct precursor for the iodination reaction. The synthesis starts from Methyl 4-amino-2-hydroxybenzoate.

Protocol 1: Acetylation of Methyl 4-amino-2-hydroxybenzoate

This step protects the amine group as an acetamide, which is a moderately activating, ortho-, para-directing group that will guide the subsequent iodination.

Materials & Reagents

Reagent/Material	Molecular Wt.	Moles (Equiv.)	Quantity
Methyl 4-amino-2-hydroxybenzoate	167.16 g/mol	0.30 mol (1.0)	50.1 g
Acetyl Chloride	78.50 g/mol	0.42 mol (1.4)	32.6 g (29.7 mL)
Sodium Bicarbonate (NaHCO ₃)	84.01 g/mol	0.42 mol (1.4)	35.3 g
Ethyl Acetate	-	-	750 mL
Water (Deionized)	-	-	250 mL
Brine (Saturated NaCl solution)	-	-	200 mL

Step-by-Step Procedure

- **Reaction Setup:** In a 2L three-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, and thermometer, dissolve sodium bicarbonate (35.3 g) in deionized water (250 mL).^[7]
- **Addition of Starting Material:** Add a solution of Methyl 4-amino-2-hydroxybenzoate (50.1 g) in ethyl acetate (750 mL) to the flask.
- **Cooling:** Cool the resulting biphasic mixture to 0°C using an ice-water bath.
- **Reagent Addition:** Add acetyl chloride (29.7 mL) dropwise via the dropping funnel over 15-20 minutes, ensuring the internal temperature does not exceed 5°C.^[7]

- **Reaction:** After the addition is complete, allow the mixture to slowly warm to room temperature and stir vigorously for 2 hours. Monitor the reaction completion by TLC (Thin Layer Chromatography).
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer with brine (2 x 100 mL), dry over anhydrous sodium sulfate, and filter.
- **Isolation:** Remove the solvent under reduced pressure using a rotary evaporator to yield Methyl 4-acetamido-2-hydroxybenzoate as a solid.^[7] Expected yield is typically high (>95%).

Protocol 2: O-Methylation

The hydroxyl group is methylated to prevent it from interfering with the iodination reaction and to complete the precursor structure.

Materials & Reagents

Reagent/Material	Molecular Wt.	Moles (Equiv.)	Quantity
Methyl 4-acetamido-2-hydroxybenzoate	209.20 g/mol	0.28 mol (1.0)	58.6 g (from above)
Dimethyl Sulfate (DMS)	126.13 g/mol	0.31 mol (1.1)	39.1 g (29.4 mL)
Potassium Carbonate (K ₂ CO ₃), anhydrous	138.21 g/mol	0.56 mol (2.0)	77.4 g
Acetone	-	-	600 mL

Step-by-Step Procedure

- **Reaction Setup:** To a 2L flask, add the crude Methyl 4-acetamido-2-hydroxybenzoate (58.6 g), anhydrous potassium carbonate (77.4 g), and acetone (600 mL).
- **Reagent Addition:** Heat the suspension to a gentle reflux. Add dimethyl sulfate (29.4 mL) dropwise over 30 minutes. Caution: Dimethyl sulfate is highly toxic and carcinogenic; handle only in a certified chemical fume hood with appropriate personal protective equipment (PPE).

- Reaction: Maintain the reflux for 4-6 hours, monitoring by TLC until the starting material is consumed.
- Workup: Cool the reaction to room temperature and filter off the potassium carbonate. Wash the solid with acetone.
- Isolation: Combine the filtrates and concentrate under reduced pressure. The resulting crude solid can be recrystallized from ethanol/water to yield pure Methyl 4-acetamido-2-methoxybenzoate.
- Characterization: The product should be a white to off-white solid with a melting point of approximately 127°C.[\[6\]](#)

Part II: Large-Scale Synthesis of Methyl 4-acetamido-5-iodo-2-methoxybenzoate

This section details the critical iodination step, which must be performed with rigorous safety controls.

Principle and Rationale

The iodination of Methyl 4-acetamido-2-methoxybenzoate is an electrophilic aromatic substitution. The methoxy (-OCH₃) and acetamido (-NHCOCH₃) groups are both electron-donating and ortho-, para-directing. The C5 position is ortho to the powerful activating methoxy group and meta to the acetamido group, making it the most electronically favorable and sterically accessible site for electrophilic attack.

We have selected Iodine Monochloride (ICl) as the iodinating agent. It is a potent source of the electrophile I⁺ and is highly effective for this transformation. A similar process is used for chlorination of this substrate using N-chlorosuccinimide.[\[8\]](#)[\[9\]](#)

Critical Safety Precautions: Handling Iodine Monochloride (ICl)

Iodine monochloride is a highly corrosive and toxic substance that requires strict handling protocols.[\[10\]](#)

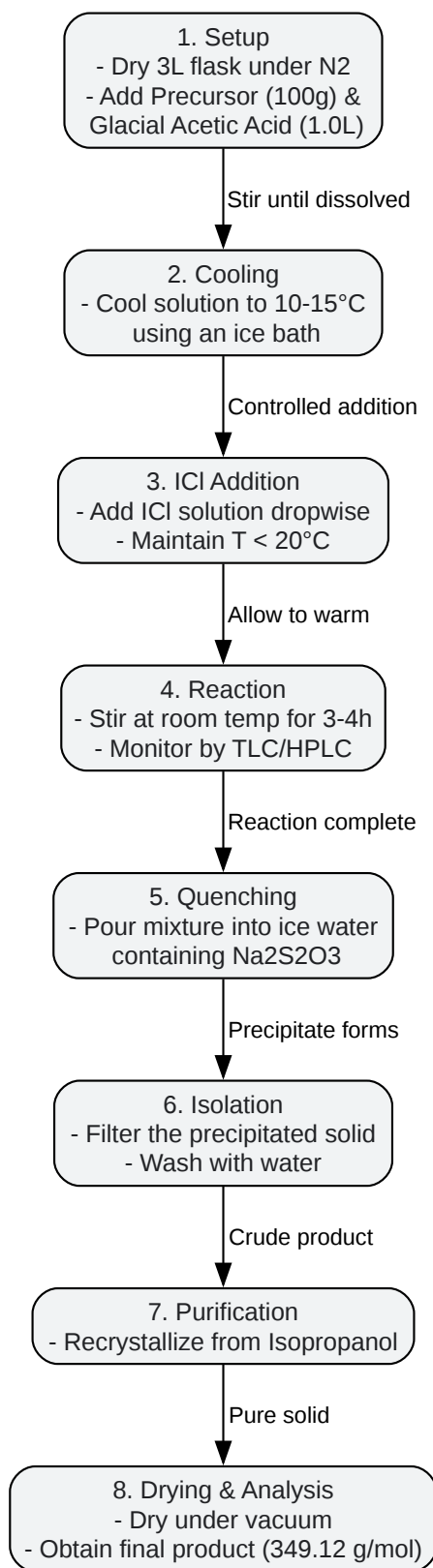
- Corrosivity: Causes severe skin burns and eye damage upon contact.[\[10\]](#) Always use in a certified chemical fume hood.
- Toxicity: Inhalation of vapors can cause severe irritation to the respiratory tract, potentially leading to pulmonary edema.[\[10\]](#) It is also toxic if swallowed.[\[10\]](#)
- Reactivity: Reacts with water or steam to produce toxic and corrosive fumes.[\[10\]](#)[\[11\]](#) All glassware must be scrupulously dried, and the reaction should be run under an inert atmosphere (e.g., Nitrogen).
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory. This includes:
 - Eye/Face Protection: Chemical safety goggles and a full-face shield.[\[10\]](#)[\[12\]](#)
 - Skin Protection: Chemical-resistant gloves (e.g., butyl rubber) and a flame-retardant lab coat or chemical-resistant suit.[\[10\]](#)[\[11\]](#)
 - Respiratory Protection: A NIOSH/MSHA-approved respirator is required if working outside a fume hood or if vapors are generated.[\[10\]](#)
- Spill Response: Spills must be neutralized with an appropriate agent (e.g., sodium thiosulfate solution) and absorbed with an inert material like vermiculite or dry sand.[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as organic matter, strong bases, and metals.[\[11\]](#)[\[13\]](#) Containers should be tightly sealed under an inert atmosphere.[\[12\]](#)[\[14\]](#)

Protocol 3: Large-Scale Iodination

Materials & Reagents

Reagent/Material	Molecular Wt.	Moles (Equiv.)	Quantity
Methyl 4-acetamido-2-methoxybenzoate	223.23 g/mol	0.45 mol (1.0)	100 g
Iodine Monochloride (ICl)	162.36 g/mol	0.47 mol (1.05)	76.3 g (24.6 mL)
Glacial Acetic Acid	-	-	1.0 L
Sodium Thiosulfate (Na ₂ S ₂ O ₃)	-	-	~50 g (for workup)
Sodium Bicarbonate (NaHCO ₃)	-	-	~100 g (for workup)
Water (Deionized)	-	-	2.0 L
Isopropanol (for recrystallization)	-	-	As needed

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the iodination reaction.

Step-by-Step Procedure

- **Reaction Setup:** In a 3L, three-neck, round-bottom flask (thoroughly dried) equipped with a mechanical stirrer, dropping funnel, thermometer, and nitrogen inlet, add Methyl 4-acetamido-2-methoxybenzoate (100 g).^[15]
- **Dissolution:** Add glacial acetic acid (1.0 L) and stir until all the solid has dissolved.
- **Cooling:** Cool the solution to 10-15°C in an ice-water bath.
- **Reagent Addition:** Slowly add the iodine monochloride (24.6 mL) dropwise over 30-45 minutes. A slight exotherm will be observed; maintain the internal temperature below 20°C throughout the addition.
- **Reaction:** Once the addition is complete, remove the ice bath and allow the reaction to stir at ambient temperature for 3-4 hours. Monitor the progress by TLC or HPLC until the starting material is fully consumed. A patent describes a similar halogenation in dichloromethane for 2-8 hours.^[16]
- **Quenching and Precipitation:** In a separate large beaker (5L), prepare a solution of sodium thiosulfate (~50 g) in 2.0 L of ice-water. Vigorously stir this quenching solution and slowly pour the reaction mixture into it. The sodium thiosulfate will neutralize any unreacted ICl. A solid product will precipitate.
- **Isolation:** Collect the precipitated solid by vacuum filtration. Wash the filter cake thoroughly with deionized water until the filtrate is neutral (check with pH paper). This removes acetic acid and salts.
- **Purification:** Transfer the crude, damp solid into a suitable flask for recrystallization. Isopropanol is a good solvent choice. Heat the suspension to reflux to dissolve the solid, then allow it to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation. A similar process of crystallization by cooling is effective for related iodo-benzoic acids.^[17]
- **Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold isopropanol, and dry in a vacuum oven at 50-60°C to a constant weight. The expected molecular weight of the final product is 349.12 g/mol.^[2]

Characterization and Quality Control

The identity and purity of the final product, **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**, should be confirmed using standard analytical techniques:

- ^1H and ^{13}C NMR: To confirm the molecular structure and regiochemistry of the iodine substitution.
- Mass Spectrometry (MS): To verify the molecular weight (349.12 g/mol).[\[2\]](#)
- HPLC: To determine the purity of the final product. A purity of >98% is typically achievable with this protocol.
- Melting Point: To check for purity against a reference standard.

Troubleshooting Guide

Problem	Possible Cause(s)	Suggested Solution(s)
Incomplete Reaction	- Insufficient reaction time or temperature. - Inactive ICl (degraded by moisture).	- Extend reaction time and monitor by TLC/HPLC. - Ensure ICl is fresh and all equipment is dry. Use a slight excess of ICl.
Low Yield	- Product loss during workup or recrystallization. - Side reactions.	- Ensure pH is neutral before filtration to prevent loss of product. - Optimize recrystallization solvent and cooling rate.
Product is Dark/Oily	- Residual iodine. - Impurities from starting material or side reactions.	- Ensure thorough quenching with sodium thiosulfate. - Perform a second recrystallization, possibly with a charcoal treatment.
Difficulty Filtering	- Very fine precipitate formed.	- Allow precipitate to age in the mother liquor before filtering. - Use a filter aid like Celite.

Conclusion

This application note details a reliable and scalable two-part synthesis for **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**. By following the outlined protocols, which include critical safety measures for handling hazardous reagents, researchers and process chemists can produce this valuable intermediate with high yield and purity. The provided rationale and troubleshooting guide further equip the user to adapt and optimize this process for their specific laboratory or manufacturing environment.

References

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Methyl 4-acetamido-5-chloro-2-methoxybenzoate. Retrieved January 5, 2026, from [\[Link\]](#)
- New Jersey Department of Health. (n.d.). Hazard Summary: Iodine Monochloride. Retrieved January 5, 2026, from [\[Link\]](#)
- Samrat Pharmachem Limited. (n.d.). Safety Data Sheet: Iodine Monochloride. Retrieved January 5, 2026, from [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - Iodine Monochloride, Reagent ACS. Retrieved January 5, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN105523952A - Preparation method of methyl 4-acetamido-5-chloro-2-methoxybenzoate.
- LookChem. (n.d.). Methyl 4-acetamido-2-methoxybenzoate. Retrieved January 5, 2026, from [\[Link\]](#)
- ChemBK. (n.d.). METHYL 4-ACETAMIDO-2-METHOXYBENZOATE. Retrieved January 5, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Methyl 4-(acetilamino)-2-methoxybenzoate. Retrieved January 5, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN103553991A - Method for preparing methyl 4-amino-5-ethylsulfonyl-2-methoxybenzoate.

- European Patent Office. (2005, January 13). EP 1642881 B1 - Process for producing 5-iodo-2-methylbenzoic acid. Retrieved January 5, 2026, from [\[Link\]](#)
- Pharmaffiliates. (n.d.). CAS No : 201214-53-1 | Product Name : **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**. Retrieved January 5, 2026, from [\[Link\]](#)
- ChemUniverse. (n.d.). **METHYL 4-ACETAMIDO-5-iodo-2-METHOXYBENZOATE** [P54913]. Retrieved January 5, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). CN112521318A - Preparation method of amisulpride important intermediate.

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Sources

- 1. methyl 4-acetamido-5-iodo-2-methoxybenzoate | 201214-53-1 [\[chemicalbook.com\]](#)
- 2. [pharmaffiliates.com](#) [\[pharmaffiliates.com\]](#)
- 3. [chemuniverse.com](#) [\[chemuniverse.com\]](#)
- 4. CN112521318A - Preparation method of amisulpride important intermediate - Google Patents [\[patents.google.com\]](#)
- 5. [lookchem.com](#) [\[lookchem.com\]](#)
- 6. [chembk.com](#) [\[chembk.com\]](#)
- 7. METHYL 4-ACETAMIDO-2-HYDROXYBENZOATE synthesis - chemicalbook [\[chemicalbook.com\]](#)
- 8. CN105523952A - Preparation method of methyl 4-acetamido-5-chloro-2-methoxybenzoate - Google Patents [\[patents.google.com\]](#)
- 9. Methyl 4-acetamido-5-chloro-2-methoxybenzoate synthesis - chemicalbook [\[chemicalbook.com\]](#)
- 10. [benchchem.com](#) [\[benchchem.com\]](#)
- 11. [nj.gov](#) [\[nj.gov\]](#)

- [12. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [13. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- [14. samratpharmachem.com \[samratpharmachem.com\]](https://samratpharmachem.com)
- [15. Methyl 4-\(acetylamino\)-2-methoxybenzoate | C11H13NO4 | CID 77720 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [16. CN103553991A - Method for preparing methyl 4-amino-5-ethylsulfonyl-2-methoxybenzoate - Google Patents \[patents.google.com\]](https://patents.google.com)
- [17. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
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